

# Benzyl acetate-d5 safety data sheet (SDS) information

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## Compound of Interest

Compound Name: Benzyl acetate-d5

Cat. No.: B1384724

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An In-depth Technical Guide to the Safety Data Sheet (SDS) of **Benzyl Acetate-d5**

This guide provides a comprehensive overview of the safety information for **Benzyl acetate-d5** (CAS No. 1398065-57-0), tailored for researchers, scientists, and professionals in drug development. The information is compiled from available Safety Data Sheets (SDS), with a focus on presenting clear, actionable data for laboratory and industrial settings.

## Chemical Identification and Physical Properties

**Benzyl acetate-d5** is a deuterated form of benzyl acetate. While it is not classified as a hazardous substance according to the Globally Harmonized System (GHS), understanding its physical and chemical properties is crucial for safe handling.<sup>[1]</sup> The safety data for the deuterated compound often references data from its non-deuterated counterpart, Benzyl Acetate (CAS No. 140-11-4), due to their structural similarity.<sup>[1]</sup>

Table 1: Physical and Chemical Properties of **Benzyl Acetate-d5** and Benzyl Acetate

Property	Benzyl Acetate-d5	Benzyl Acetate (non-deuterated)	Source
CAS Number	1398065-57-0	140-11-4	[1][2]
Chemical Formula	C <sub>9</sub> H <sub>5</sub> D <sub>5</sub> O <sub>2</sub>	C <sub>9</sub> H <sub>10</sub> O <sub>2</sub>	[1][2]
Molecular Weight	155.21 g/mol	150.17 g/mol	[3][4]
Appearance	Colorless Liquid	Colorless Liquid	[2][5]
Odor	Sweet, Fruity, Floral	Sweet, Fruity, Floral	[2][5]
Melting Point	Not Available	-51 °C / -59.8 °F	[4][5]
Boiling Point	Not Available	210-214 °C / 410-417.2 °F	[2][5]
Flash Point	102 °C (216 °F)	90-102 °C / 194-215.6 °F	[1][2][5]
Auto-ignition Temp.	460 °C (860 °F)	460 °C (860 °F)	[1][2]
Specific Gravity	Not Available	1.04-1.055 (Water = 1)	[2][6]
Vapor Density	Not Available	5.1 (Air = 1)	[2]
Water Solubility	Not Available	Soluble	[6]

| Partition Coefficient (log Pow)| Not Available | 1.96 [[4] |

## Toxicological Information

Toxicological data for **Benzyl acetate-d5** is primarily based on studies conducted on Benzyl Acetate. The substance may be harmful if swallowed, inhaled, or absorbed through the skin, and may cause irritation to the skin, eyes, and respiratory tract.[1]

Table 2: Acute Toxicity Data for Benzyl Acetate (non-deuterated)

Route	Species	Value	Source
Oral LD50	Rat	2,490 mg/kg	[1][7]

| Dermal LD50 | Rabbit | > 5,000 mg/kg |[1] |

Carcinogenicity and Mutagenicity:

- IARC Classification: Group 3 - Not classifiable as to its carcinogenicity to humans (for Benzyl acetate).[1][2]
- Ames Test: Negative (Genotoxicity in vitro).[1]
- In Vivo Genotoxicity: Negative (Rat, oral).[1]

## Ecological Information

Benzyl acetate is considered harmful to aquatic life with long-lasting effects.[4][5]

Environmental release should be avoided.[4] It is, however, readily biodegradable.[1]

Table 3: Ecotoxicity Data for Benzyl Acetate (non-deuterated)

Test	Species	Value	Duration	Source
LC50	<b>Oryzias latipes</b> (Japanese rice fish)	4 mg/L	96 h	[1]
EC50	Daphnia magna (Water flea)	17 mg/L	48 h	[1]

| EC50 | Desmodesmus subspicatus (Green algae) | 110 mg/L | 72 h |[1] |

## Experimental Protocols

The Safety Data Sheets reviewed do not provide detailed experimental methodologies. They reference standard toxicological and ecological tests. For instance, the biodegradability data refers to OECD Test Guideline 301B, a standardized test for determining ready biodegradability

in an aerobic aqueous medium. Acute toxicity values (LD50/LC50) are determined through standardized animal studies following established regulatory guidelines. Detailed protocols for these tests are maintained by organizations such as the Organisation for Economic Co-operation and Development (OECD) and are not typically included in an SDS.

## Hazard Identification and Handling

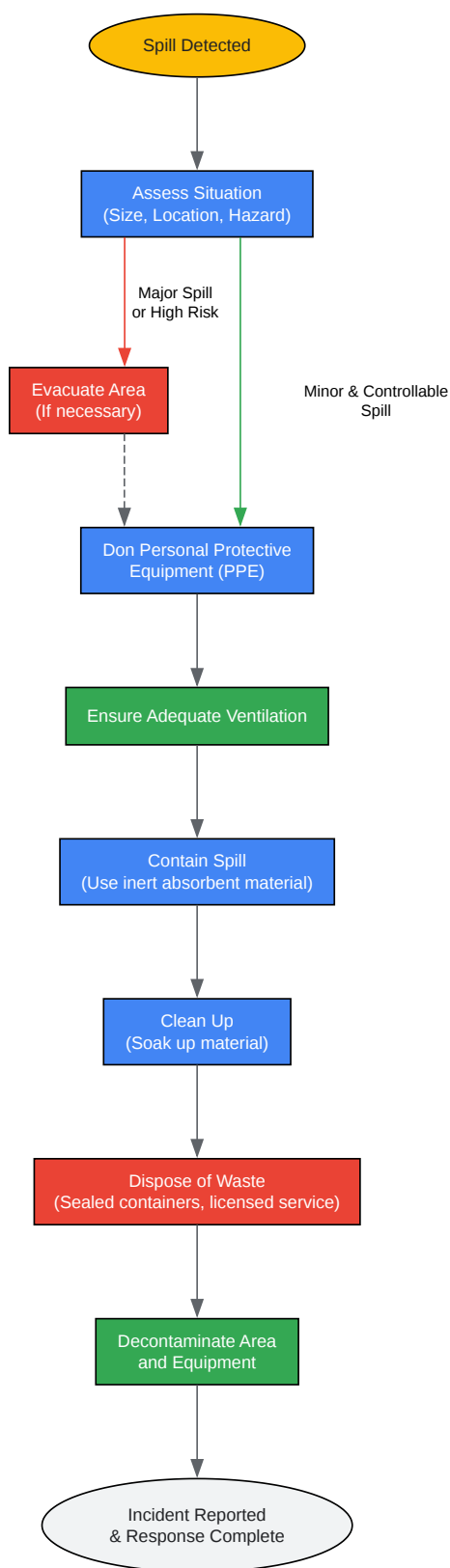
While not classified as hazardous under GHS, proper handling procedures are essential to minimize exposure risks.<sup>[1]</sup> Key safety measures include using the substance in a well-ventilated area or under a fume hood, and wearing appropriate personal protective equipment (PPE).<sup>[1]</sup>

Personal Protective Equipment (PPE):

- Eye/Face Protection: Safety glasses with side-shields.<sup>[1]</sup>
- Skin Protection: Handle with gloves and wear impervious clothing.<sup>[1]</sup>
- Respiratory Protection: Use a full-face respirator with appropriate cartridges if risk assessment warrants it.<sup>[1]</sup>

### Spill Management Workflow

The following diagram outlines the logical workflow for responding to a chemical spill, based on standard SDS recommendations.



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Caption: Logical workflow for a chemical spill response.

## First Aid Measures

In case of exposure, the following first aid measures are recommended:[1]

- Eye Contact: Flush eyes with water as a precaution.
- Skin Contact: Wash off with soap and plenty of water.
- Inhalation: Move the person into fresh air. If not breathing, give artificial respiration.
- Ingestion: Rinse mouth with water. Never give anything by mouth to an unconscious person.

In all cases of significant exposure or if symptoms persist, it is crucial to consult a physician and show them the Safety Data Sheet.[1]

## Fire and Explosion Data

Benzyl acetate is not considered flammable or combustible.[1] However, it will burn if exposed to high temperatures.

- Flash Point: 102 °C (216 °F)[1]
- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[1]
- Hazardous Combustion Products: Carbon oxides are formed under fire conditions.[1]
- Special Protective Equipment: Firefighters should wear a self-contained breathing apparatus (SCBA) if necessary.[1]

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